

# An In-depth Technical Guide to the Safe Handling of Iodomethane-13C

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## Compound of Interest

Compound Name: Iodomethane-13C

Cat. No.: B121761

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Iodomethane-13C**, a crucial isotopic labeling reagent in advanced scientific research. Due to its potential hazards, a thorough understanding and strict adherence to safety protocols are imperative.

## Chemical Identification and Physical Properties

**Iodomethane-13C**, an isotopologue of iodomethane, substitutes the common carbon-12 atom with a carbon-13 isotope. This substitution is pivotal for various analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry, allowing for the tracing of metabolic pathways and elucidation of reaction mechanisms.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **Iodomethane-13C**

Property	Value
Chemical Formula	$^{13}\text{CH}_3$ [3]
CAS Number	4227-95-6[4]
Molecular Weight	142.93 g/mol [3][4]
Appearance	Clear, colorless liquid[2]
Density	2.290 g/mL at 25 °C[3][5]
Melting Point	-66.5 °C[1][3][5][6]
Boiling Point	42 °C[1][3][5][6]
Vapor Pressure	407.733 mmHg at 20 °C[7]
Refractive Index	$n_{20/D}$ 1.5293[1][3][5]
Solubility	Information not readily available, but expected to be sparingly soluble in water.
Stability	Light and moisture sensitive; often stabilized with copper wire.[2][8][9]

## Hazard Identification and Toxicological Profile

**Iodomethane-13C** is classified as a hazardous substance and requires careful handling.[7] It is toxic if swallowed or inhaled and harmful in contact with skin.[4] The substance is a suspected carcinogen and causes skin and eye irritation.[4][7]

GHS Hazard Statements:

- H301: Toxic if swallowed[4]
- H331: Toxic if inhaled[4]
- H312: Harmful in contact with skin[4]
- H315: Causes skin irritation[4]

- H319: Causes serious eye irritation
- H335: May cause respiratory irritation[4]
- H351: Suspected of causing cancer[4]

Table 2: Toxicological Data

Toxicity Metric	Value	Species	Route
LD50	79.84 mg/kg	Rat	Oral
LC50	4.076 mg/l (4h)	Rat	Inhalation

Chronic exposure may lead to neurological effects such as depression, paranoia, and hallucinations, which can persist for an extended period.[7] It is also reported to have produced local sarcomas in rats upon subcutaneous injection.[7]

## Exposure Controls and Personal Protection

Engineering controls are the primary means of minimizing exposure. All work with **Iodomethane-13C** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7][10]

Table 3: Occupational Exposure Limits for Iodomethane

Jurisdiction	TWA	STEL
Canada (Alberta)	2 ppm (12 mg/m <sup>3</sup> )	-
Canada (British Columbia)	2 ppm	-
USA (OSHA)	5 ppm (28 mg/m <sup>3</sup> )	-
USA (NIOSH)	2 ppm (10 mg/m <sup>3</sup> )	-
USA (ACGIH)	2 ppm	-

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit. Data is for iodomethane and should be considered for **Iodomethane-13C**.<sup>[7]</sup>

Personal Protective Equipment (PPE):

- Hand Protection: Wear chemically resistant gloves (e.g., Viton®, Butyl rubber).
- Eye Protection: Use tightly fitting safety goggles and a face shield.<sup>[8]</sup>
- Skin and Body Protection: A flame-retardant lab coat or chemical-resistant apron is required. In case of potential splashing, full-body protection should be worn.
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is mandatory.

## Safe Handling and Storage Procedures

Handling:

- Avoid all personal contact, including inhalation.<sup>[7]</sup>
- Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[7]</sup>
- Use the smallest possible quantities for experiments.<sup>[11]</sup>
- Transfer using a syringe or cannula to minimize exposure.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Wash hands thoroughly after handling.<sup>[7]</sup>

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.<sup>[7]</sup>
- Keep containers tightly closed and sealed.<sup>[7]</sup>
- Store in the original container, which is often an amber glass bottle to protect from light.

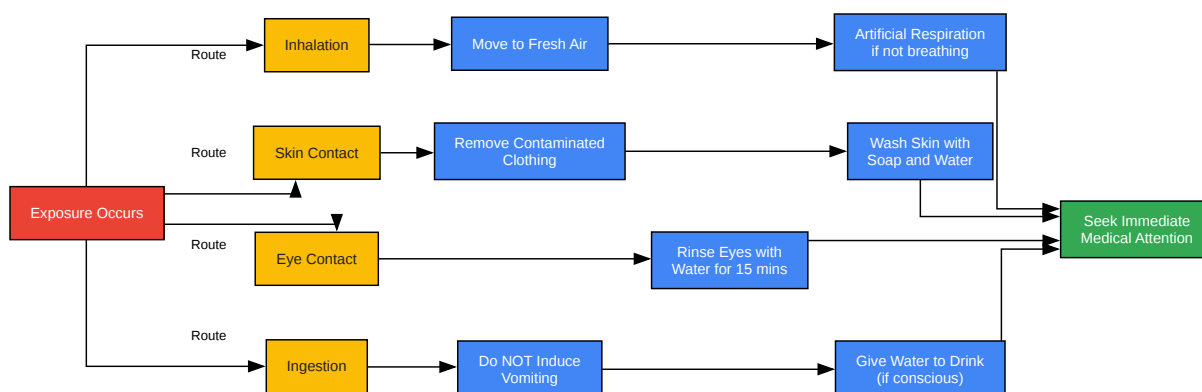
- Recommended storage temperature is 2-8°C.[3][5][8]
- Do not use aluminum or galvanized containers.[7]

## Emergency Procedures

Immediate and appropriate response in an emergency is critical to minimizing harm.

### First Aid Measures

#### First Aid Response Workflow



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Caption: First aid procedures for **Iodomethane-13C** exposure.

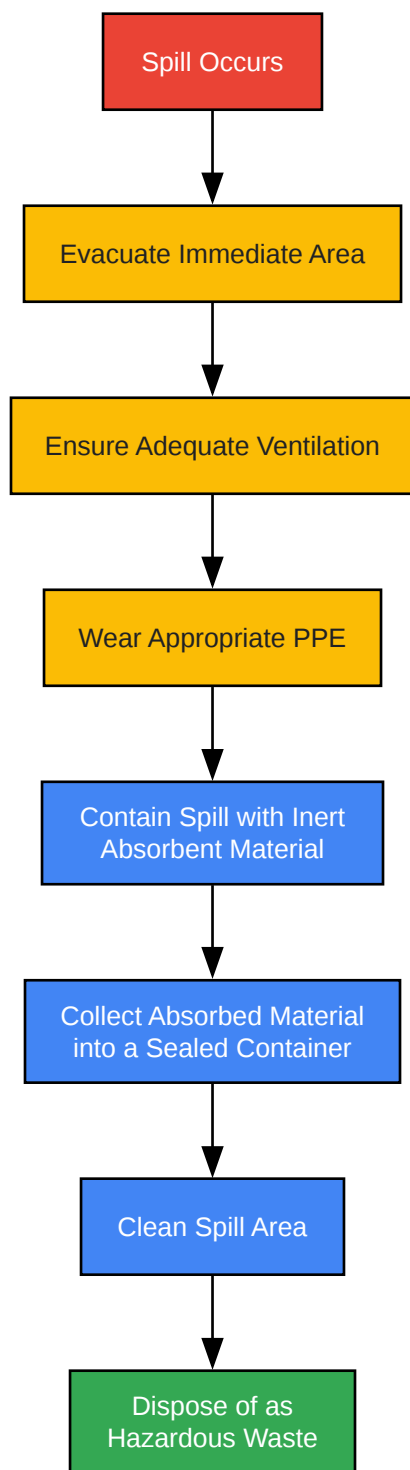
- Inhalation: Move the individual to fresh air immediately.[7][11] If breathing has stopped, provide artificial respiration.[7] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[7] Flush the affected area with copious amounts of water and soap.[7][11] Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][11] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[11] If the person is conscious, rinse their mouth with water and give them a couple of glasses of water to drink.[8] Seek immediate medical attention.[11]

## Spill and Leak Procedures

In the event of a spill, the following steps should be taken:

Spill Response Workflow



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Caption: Workflow for responding to an **Iodomethane-13C** spill.

- Evacuate: Immediately evacuate all personnel from the spill area.[\[11\]](#)

- Ventilate: Ensure the area is well-ventilated to disperse vapors.[11]
- Personal Protection: Don appropriate PPE, including respiratory protection.[7]
- Containment: Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[7]
- Cleanup: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[7]
- Decontamination: Clean the spill area thoroughly.
- Waste Disposal: Dispose of the contaminated materials in accordance with local, state, and federal regulations.

## Fire-Fighting Measures

**Iodomethane-13C** is not highly flammable but may release toxic fumes of hydrogen iodide and carbon oxides upon combustion.[7][10]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[7][8]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][8] Use a water spray to cool fire-exposed containers.[10]

## Disposal Considerations

All waste containing **Iodomethane-13C** must be treated as hazardous waste.

- Collect waste in clearly labeled, sealed containers.[7]
- Do not mix with other waste streams.
- Dispose of through a licensed professional waste disposal service.[8]

## Conclusion



**Iodomethane-13C** is an invaluable tool in modern research, but its inherent hazards necessitate a culture of safety and preparedness. By understanding its properties, implementing robust engineering and administrative controls, and strictly adhering to the handling and emergency procedures outlined in this guide, researchers can mitigate the risks and ensure a safe laboratory environment.

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